

# physical and chemical characteristics of 2-(methylsulfonyl)-10H-phenothiazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	2-(Methylsulfonyl)-10h-phenothiazine
Cat. No.:	B131000

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## An In-depth Technical Guide to 2-(methylsulfonyl)-10H-phenothiazine For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical, chemical, and biological characteristics of **2-(methylsulfonyl)-10H-phenothiazine**. The information is intended to support research and development activities by providing key data points, experimental methodologies, and a summary of its broader class's biological interactions.

## Core Chemical and Physical Characteristics

**2-(methylsulfonyl)-10H-phenothiazine** is a derivative of phenothiazine, a class of compounds known for a wide range of biological activities.<sup>[1][2]</sup> The addition of a methylsulfonyl group to the phenothiazine core modifies its electronic and steric properties, influencing its chemical reactivity and biological interactions.

## General and Physical Properties

The following table summarizes the key identifiers and physical properties of **2-(methylsulfonyl)-10H-phenothiazine**.

Property	Value	Source(s)
IUPAC Name	2-(methylsulfonyl)-10H-phenothiazine	<a href="#">[3]</a>
CAS Number	23503-68-6	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>13</sub> H <sub>11</sub> NO <sub>2</sub> S <sub>2</sub>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	277.36 g/mol	<a href="#">[4]</a>
Appearance	Light Yellow to Green Solid	<a href="#">[5]</a>
Melting Point	156.5-158.0 °C	<a href="#">[6]</a>
Boiling Point	524.1 ± 50.0 °C (Predicted)	<a href="#">[6]</a>
Density	1.363 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[6]</a>
Storage Temperature	Room Temperature, Sealed in Dry Conditions	<a href="#">[6]</a>

## Chemical and Pharmacokinetic Properties

This table outlines the chemical structure identifiers and predicted pharmacokinetic properties.

Property	Value	Source(s)
SMILES	CS(=O) (=O)c1ccc2Sc3cccc3Nc2c1	<a href="#">[4]</a>
InChI	InChI=1S/C13H11NO2S2/c1-18(15,16)9-6-7-13-11(8-9)14-10-4-2-3-5-12(10)17-13/h2-8,14H,1H3	<a href="#">[3]</a>
pKa	-3.17 ± 0.20 (Predicted)	<a href="#">[6]</a>
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	<a href="#">[6]</a>

# Experimental Protocols

The synthesis of **2-(methylsulfonyl)-10H-phenothiazine** can be achieved through various routes. Below are detailed methodologies from cited literature.

## Synthesis via C-N/C-S Coupling Reaction

This method involves a two-step process starting from 2-nitro-4-methylsulfonyl thiophenol.[\[7\]](#)

### Step 1: Hydrogenation Reduction to 2-amino-4-methanesulfonyl thiophenol

- To a 2L hydrogenation kettle, add 450 mL of methanol and 46.6 g of 2-nitro-4-methylsulfonylphenylsulfide.[\[7\]](#)
- Replace the atmosphere with nitrogen three times.[\[7\]](#)
- Under nitrogen protection, add 5 g of Raney nickel catalyst.[\[7\]](#)
- Replace the atmosphere with hydrogen three times.[\[7\]](#)
- Maintain the reaction under a specific hydrogen pressure and temperature until the reduction is complete (details on pressure and temperature may vary based on specific lab setups).
- Upon completion, filter the reaction mixture to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield 2-amino-4-methanesulfonyl thiophenol.[\[7\]](#)

### Step 2: C-N/C-S Coupling to form **2-(methylsulfonyl)-10H-phenothiazine**

- In a 100 mL reaction flask under a nitrogen atmosphere, sequentially add:
  - 2.0 g (10 mmol) of 2-amino-4-methanesulfonylthiophenol
  - 1.8 g (12 mmol) of o-dichlorobenzene
  - 0.4 g (1.5 mmol) of ferric chloride hexahydrate (catalyst)
  - 0.23 g (2 mmol) of N,N,N',N'-tetramethylethylenediamine (ligand)

- 4.1 g (30 mmol) of potassium carbonate
- 16 mL of DMF (solvent).[7]
- Heat the reaction mixture to 110 °C for 6 hours.[7]
- Monitor the reaction for the conversion of the starting material.
- Upon completion, the product can be isolated and purified using standard techniques such as crystallization or column chromatography.

## Synthesis via Cyclization of Diphenylsulfide

This method involves the cyclization of a substituted diphenylsulfide.[8]

- A 2-formamido-4-(methylsulfonyl)-2'-nitro-diphenylsulfide intermediate is refluxed in the presence of a base like anhydrous potassium carbonate in a solvent such as N,N-dimethylformamide (DMF).[8]
- The reaction is typically refluxed for a period of 2 hours.[8]
- After reflux, the mixture is filtered.
- The filtrate is concentrated in vacuo to obtain a syrupy residue.
- This residue, containing the 10-formyl-2-(methylsulfonyl)-phenothiazine, is then hydrolyzed.
- Hydrolysis is achieved by heating the intermediate in an alcoholic potassium hydroxide solution.[8]
- The final product, **2-(methylsulfonyl)-10H-phenothiazine**, is precipitated by the addition of water.[8]
- The precipitate is then filtered, washed with water, and dried.

## Analytical Methods

The characterization and purity assessment of **2-(methylsulfonyl)-10H-phenothiazine** typically involve standard analytical techniques.

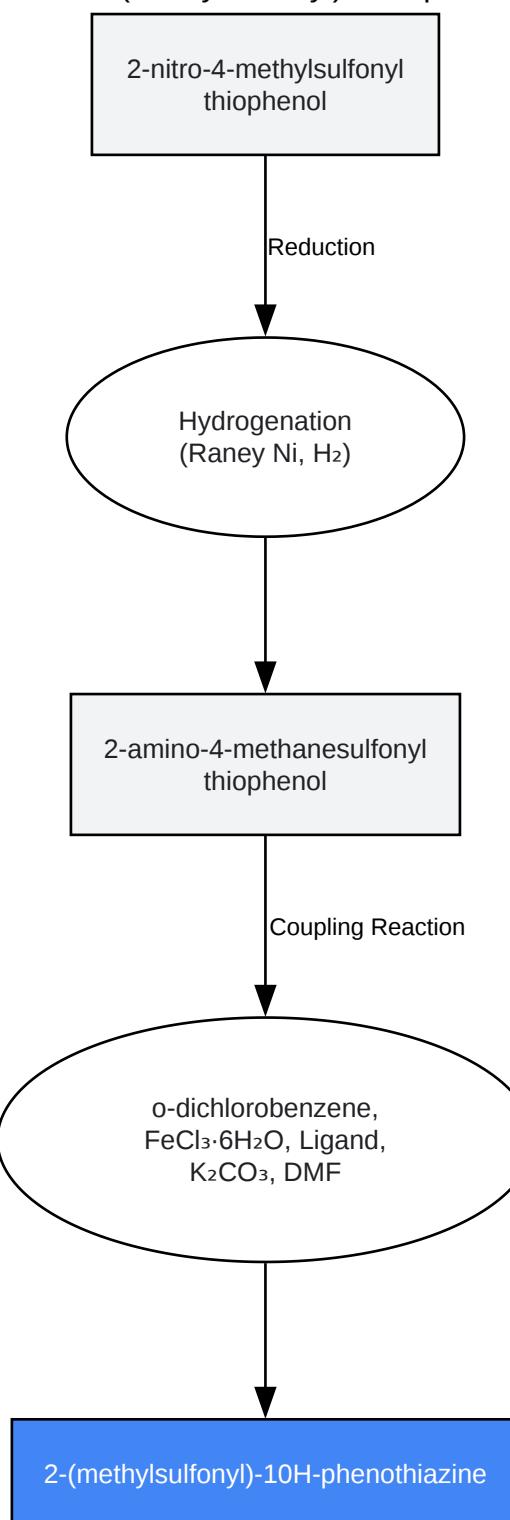
- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound. Purity levels are often reported to be greater than 97%.[\[4\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are used to confirm the chemical structure of the molecule. A patent provides the following spectral data:
  - $^1\text{H}$  NMR (500MHz,  $\text{CDCl}_3$ ):  $\delta$ : 7.28 (d, 1H), 7.16 (s, 1H), 7.06 (d, 1H)
  - $^{13}\text{C}$  NMR (500Hz,  $\text{CDCl}_3$ ):  $\delta$ : 140.4, 139.1, 129.7, 128.9, 77.8, 77.4, 44.5[\[6\]](#)
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, further confirming the identity of the compound.

## Visualized Workflows and Pathways

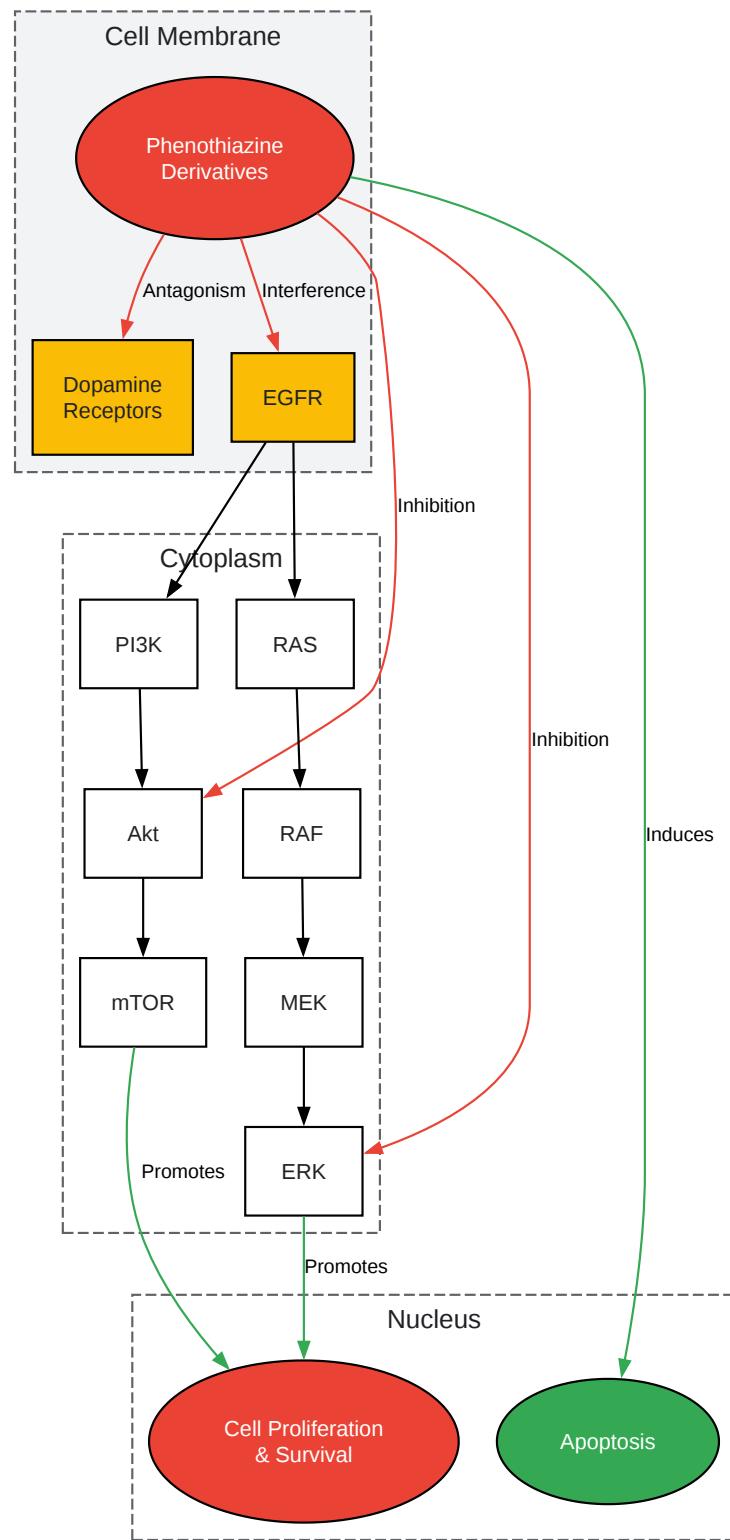
### Synthesis Workflow: C-N/C-S Coupling

The following diagram illustrates the key steps in the synthesis of **2-(methylsulfonyl)-10H-phenothiazine** via a C-N/C-S coupling reaction.

## Synthesis of 2-(methylsulfonyl)-10H-phenothiazine



## General Signaling Pathways Modulated by Phenothiazine Derivatives

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- To cite this document: BenchChem. [physical and chemical characteristics of 2-(methylsulfonyl)-10H-phenothiazine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b131000#physical-and-chemical-characteristics-of-2-methylsulfonyl-10h-phenothiazine>]

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